

A Comprehensive Review of [(Trifluoromethyl)thio]acetic Acid: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: [(Trifluoromethyl)thio]acetic acid

Cat. No.: B1352778

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For Researchers, Scientists, and Drug Development Professionals

Abstract

[(Trifluoromethyl)thio]acetic acid is a valuable building block in medicinal chemistry and materials science. The incorporation of the trifluoromethylthio (SCF₃) group can significantly alter the physicochemical and biological properties of molecules, often leading to enhanced lipophilicity, metabolic stability, and binding affinity. This technical guide provides a comprehensive review of the literature on **[(Trifluoromethyl)thio]acetic acid**, with a focus on its synthesis, spectral properties, and potential applications, particularly in drug development. Detailed experimental protocols, quantitative data, and visual representations of key processes are presented to facilitate further research and application of this versatile compound.

Physicochemical Properties

[(Trifluoromethyl)thio]acetic acid is a sulfur-containing carboxylic acid with the chemical formula C₃H₃F₃O₂S. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C3H3F3O2S	
Molecular Weight	160.11 g/mol	
CAS Number	2408-17-5	
Appearance	Not specified in provided results	
Melting Point	Not specified in provided results	
Boiling Point	Not specified in provided results	
pKa	Not specified in provided results	

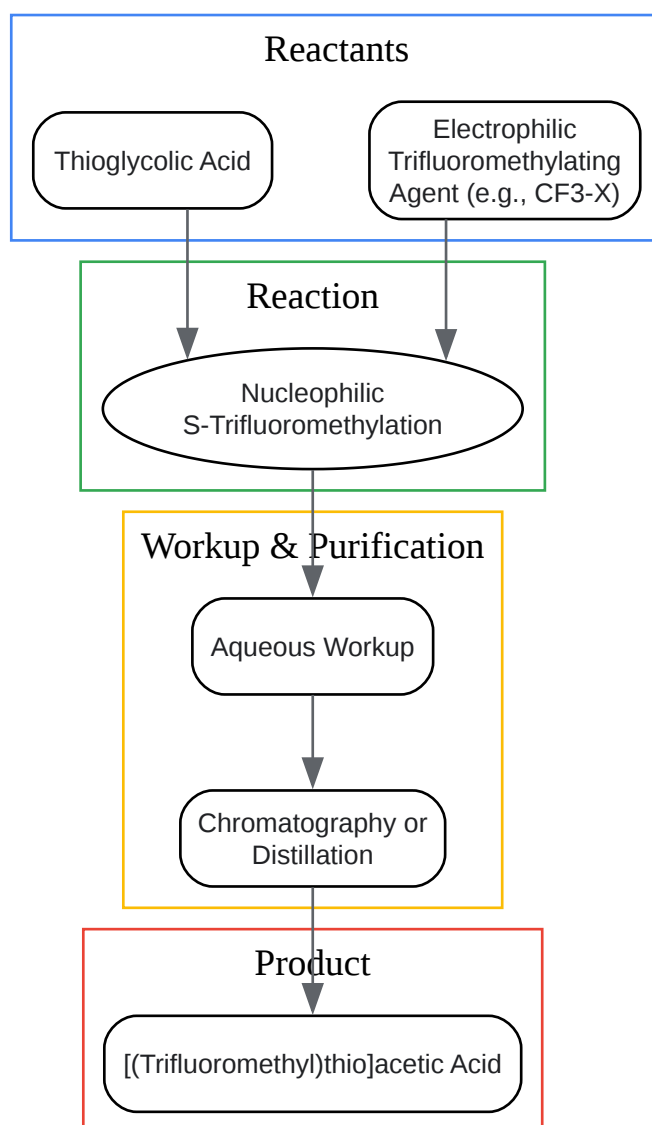
Synthesis of [(Trifluoromethyl)thio]acetic Acid

A key synthetic route to **[(Trifluoromethyl)thio]acetic acid** involves the reaction of a trifluoromethylthiolating agent with a suitable two-carbon synthon. While a specific, detailed protocol for the direct synthesis of **[(Trifluoromethyl)thio]acetic acid** was not found in the provided search results, a general approach can be inferred from the synthesis of related compounds. A plausible method involves the nucleophilic substitution of a haloacetic acid derivative with a trifluoromethylthiolate source.

A continuous flow approach has been described for the synthesis of α -trifluoromethylthiolated esters and amides from arylacetic acids using N-(trifluoromethylthio)phthalimide as the electrophilic reagent. This methodology could potentially be adapted for the synthesis of **[(Trifluoromethyl)thio]acetic acid**.

Conceptual Synthetic Workflow

The following diagram illustrates a conceptual workflow for the synthesis of **[(Trifluoromethyl)thio]acetic acid**, based on common organic chemistry principles.



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Caption: Conceptual workflow for the synthesis of **[(Trifluoromethyl)thio]acetic acid**.

Spectroscopic Data

Detailed spectroscopic data for **[(Trifluoromethyl)thio]acetic acid** is crucial for its characterization. While the search results did not provide a complete set of spectra, they alluded to the use of various spectroscopic techniques for the characterization of related compounds.

Spectroscopic Data	Expected Features
^1H NMR	A singlet for the methylene protons (CH_2) adjacent to the sulfur and carbonyl groups. A broad singlet for the carboxylic acid proton.
^{13}C NMR	Resonances for the carbonyl carbon, the methylene carbon, and the trifluoromethyl carbon (likely a quartet due to C-F coupling).
^{19}F NMR	A singlet for the three equivalent fluorine atoms of the CF_3 group.
IR Spectroscopy	A strong absorption band for the $\text{C}=\text{O}$ stretch of the carboxylic acid, and a broad O-H stretch. C-F and C-S stretching vibrations would also be present.
Mass Spectrometry	The molecular ion peak (M^+) and characteristic fragmentation patterns.

Applications in Drug Development and Biological Activity

The trifluoromethylthio (SCF_3) group is of significant interest in drug design due to its unique properties. It is highly lipophilic and electron-withdrawing, which can enhance a molecule's metabolic stability and ability to cross cell membranes.

While specific biological activities for **[(Trifluoromethyl)thio]acetic acid** were not detailed in the provided search results, numerous studies have highlighted the potent and diverse biological activities of molecules containing the trifluoromethylthio moiety.

Antimicrobial and Antifungal Activity

Derivatives of trifluoromethyl-containing compounds have shown promising antimicrobial and antifungal activities. For instance, certain fluoro/trifluoromethyl-substituted acylthiourea derivatives have demonstrated activity against both planktonic and biofilm-embedded microbial cells, with minimum inhibitory concentrations (MICs) ranging from 0.15 to 2.5 mg/mL.

Anticancer and Anti-inflammatory Activity

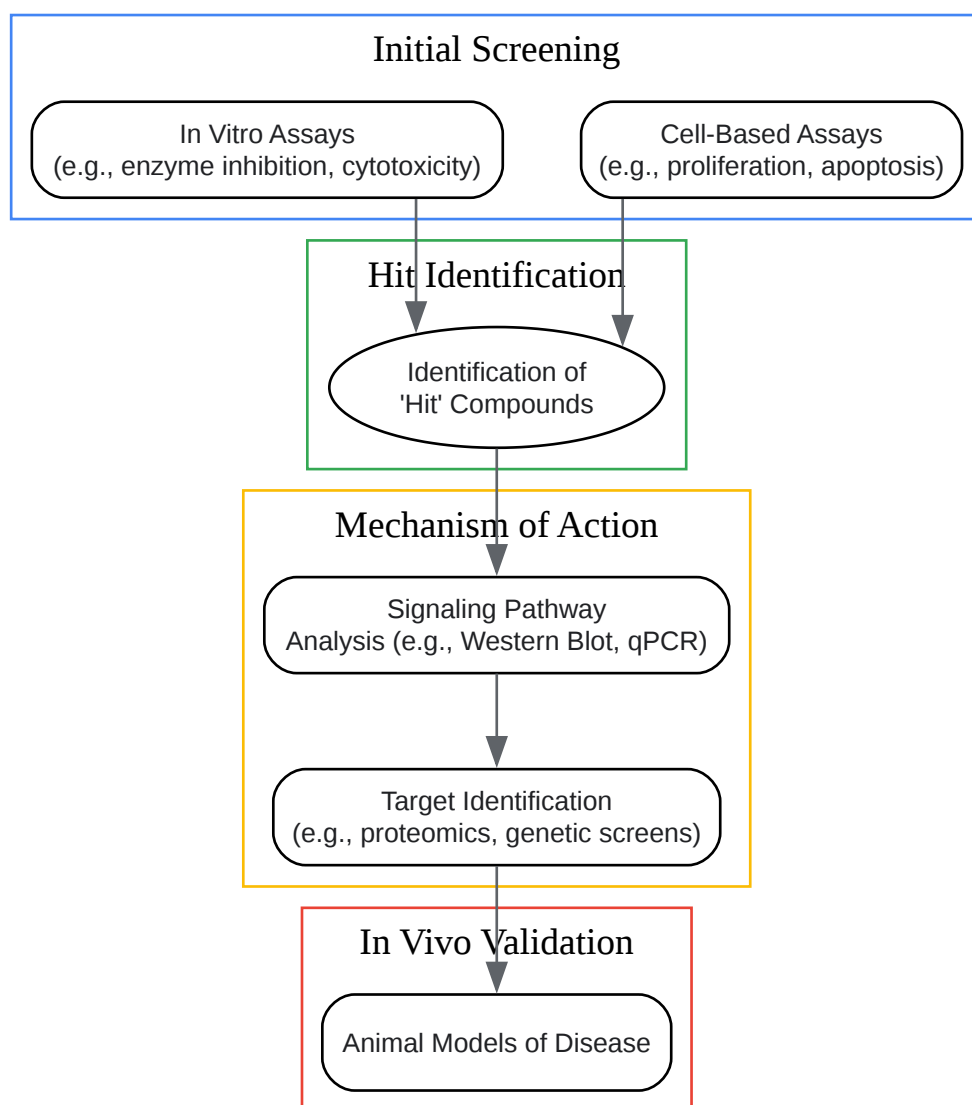
Trifluoromethyl thioxanthone analogues have been investigated for their bioactivity. Some of these compounds have exhibited promising antioxidant, anti-amylase, anticancer, and COX inhibition properties.

Modulation of Cellular Signaling Pathways

Natural and synthetic compounds are known to exert their biological effects by modulating various cellular signaling pathways. While the specific pathways affected by **[(Trifluoromethyl)thio]acetic acid** are not yet elucidated, compounds with similar structural motifs have been shown to influence pathways such as:

- PI3K/Akt/mTOR Pathway: Crucial for cell survival and proliferation.
- MAPK/ERK Pathway: Involved in cell growth and differentiation.
- NF-κB Signaling Pathway: A key regulator of inflammation and immune responses.

The diagram below illustrates a general experimental workflow for screening the biological activity of a novel compound like **[(Trifluoromethyl)thio]acetic acid** and identifying its potential cellular targets.



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Caption: General workflow for biological activity screening and target identification.

Conclusion

[(Trifluoromethyl)thio]acetic acid represents a promising scaffold for the development of novel therapeutic agents and functional materials. Its synthesis, while not yet fully detailed in readily available literature, appears achievable through established chemical transformations. The unique properties conferred by the trifluoromethylthio group warrant further investigation into the biological activities of this compound and its derivatives. Future research should focus on elucidating its specific molecular targets and mechanisms of action to fully realize its

therapeutic potential. This guide serves as a foundational resource for researchers embarking on the exploration of this intriguing molecule.

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